

Essential Safety and Handling Protocol for Diroximel Fumarate

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Compound of Interest

Compound Name: *Diroximel Fumarate*

Cat. No.: *B607131*

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides immediate, essential safety and logistical information for handling **Diroximel Fumarate**, including personal protective equipment (PPE) recommendations, operational procedures, and disposal plans.

Hazard Summary: **Diroximel Fumarate** is harmful if swallowed, can cause skin and serious eye irritation, and may lead to respiratory irritation.^[1] It is also recognized as very toxic to aquatic life with long-lasting effects.^[2]

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment when handling **Diroximel Fumarate**. It is crucial to always use appropriate engineering controls, such as a laboratory fume hood, in conjunction with PPE.^[3]

Protection Type	Specification	Purpose
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). [1] [3]	To protect eyes from splashes and dust.
Hand Protection	Protective gloves that are impermeable and resistant to the product. Gloves must be inspected prior to use.	To prevent skin contact.
Skin and Body Protection	Impervious clothing, such as a lab coat or coveralls. Fire/flame resistant clothing may also be appropriate.	To protect skin from exposure.
Respiratory Protection	A suitable respirator or self-contained breathing apparatus should be used if dust is generated or ventilation is inadequate.	To prevent inhalation of dust.

Experimental Workflow for Handling Diroximel Fumarate

The following diagram outlines the standard operational procedure for handling **Diroximel Fumarate** in a laboratory setting.

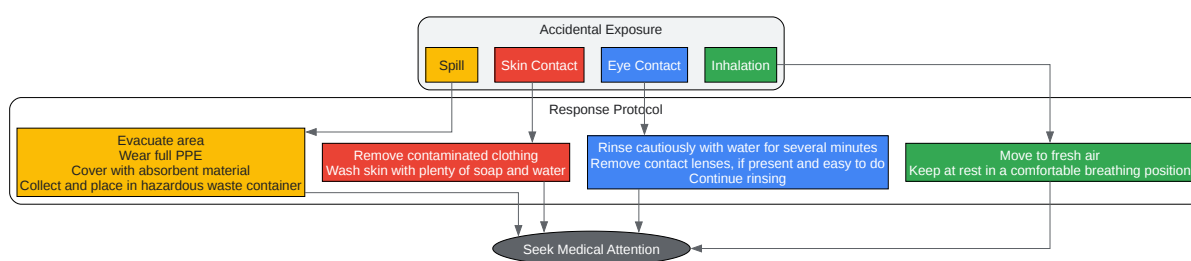


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*Figure 1: Standard workflow for handling **Diroximel Fumarate**.*

Emergency Procedures: Accidental Exposure

In the event of accidental exposure to **Diroximel Fumarate**, immediate action is critical. The following diagram provides a step-by-step guide for responding to different types of exposure.



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Figure 2: Emergency response protocol for accidental exposure.

First Aid Measures

- After eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- After skin contact: Remove contaminated clothing and wash the affected area with soap and water. If irritation persists, seek medical attention.
- After inhalation: Move the exposed person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
- After ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Storage and Disposal

Storage: Keep the container tightly closed in a dry and well-ventilated place.

Disposal: **Diroximel Fumarate** and any contaminated materials should be disposed of as hazardous waste. It is recommended to offer excess and expired materials to a licensed hazardous material disposal company. Ensure compliance with all federal, state, and local regulations. Do not allow the product to enter drains, water courses, or the soil.

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References

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- 2. Diroximel Fumarete(ALKS-8700)|1577222-14-0|MSDS [dcchemicals.com]
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